

Technical Safety & Handling Guide: 4-Bromo-2-nitrocinnamic Acid

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Compound of Interest

Compound Name: 4-Bromo-2-nitrocinnamic acid

CAS No.: 20357-30-6

Cat. No.: B1292201

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Document Control:

- Subject: **4-Bromo-2-nitrocinnamic Acid** (CAS: 20357-30-6)[1][2]
- Classification: Specialized Organic Intermediate
- Audience: Medicinal Chemists, Process Safety Engineers, Laboratory Managers

Executive Summary & Application Context

4-Bromo-2-nitrocinnamic acid is a bifunctional building block critical in early-stage drug discovery. Its structural utility lies in its orthogonality: the bromide moiety facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the nitro group serves as a latent amine precursor for heterocycle formation (e.g., indoles via Cadogan cyclization or quinolines).

However, its handling requires specific protocols due to the thermal sensitivity of the nitro-aromatic core and the respiratory irritation potential of the cinnamic acid backbone. This guide moves beyond standard SDS data to provide a self-validating safety framework for research environments.

Physicochemical Profile

The following data aggregates validated experimental values and predictive models to establish a baseline for handling.

Property	Specification	Operational Implication
CAS Number	20357-30-6	Unique identifier for inventory tracking.
Molecular Formula	C ₉ H ₆ BrNO ₄	MW: 272.05 g/mol .[2][3]
Physical State	Solid (Yellow to Orange Powder)	High potential for dust generation; requires static control.
Melting Point	224 °C	High melting point indicates stability at room temp, but avoid uncontrolled heating.
Boiling Point	425 °C (Predicted)	Decomposition likely precedes boiling.
Solubility	DMSO, Methanol, Ethyl Acetate	Poor water solubility; aqueous spill cleanup requires co-solvents.
Storage	+2°C to +8°C	Cold storage prevents slow thermal degradation or decarboxylation.
pKa	-3.5 - 4.0 (Carboxylic acid)	Corrosive to mucous membranes; incompatible with strong bases.

Hazard Identification & Mechanistic Toxicology

The "Why" Behind the Hazard

Standard SDSs list H-codes, but understanding the mechanism drives better safety compliance.

- **Respiratory Irritation (H335):** Cinnamic acid derivatives are Michael acceptors. Upon inhalation, the electron-deficient alkene can react with nucleophilic residues (cysteine/lysine) in the respiratory mucosa, leading to inflammation and sensitization.
- **Skin/Eye Irritation (H315/H319):** The carboxylic acid moiety, combined with the electron-withdrawing nitro group, increases the acidity and reactivity of the compound, causing immediate local irritation upon contact.
- **Thermal Instability:** While not a high explosive, ortho-nitro aromatic compounds possess intrinsic energy. The proximity of the nitro group to the vinyl side chain can facilitate intramolecular redox reactions at elevated temperatures (>250°C), posing a risk of runaway decomposition during scale-up.

GHS Classification

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[2][4][5][6]
 - H319: Causes serious eye irritation.[4][5]
 - H335: May cause respiratory irritation.[2][5]

Safe Handling Workflow & Engineering Controls[6]

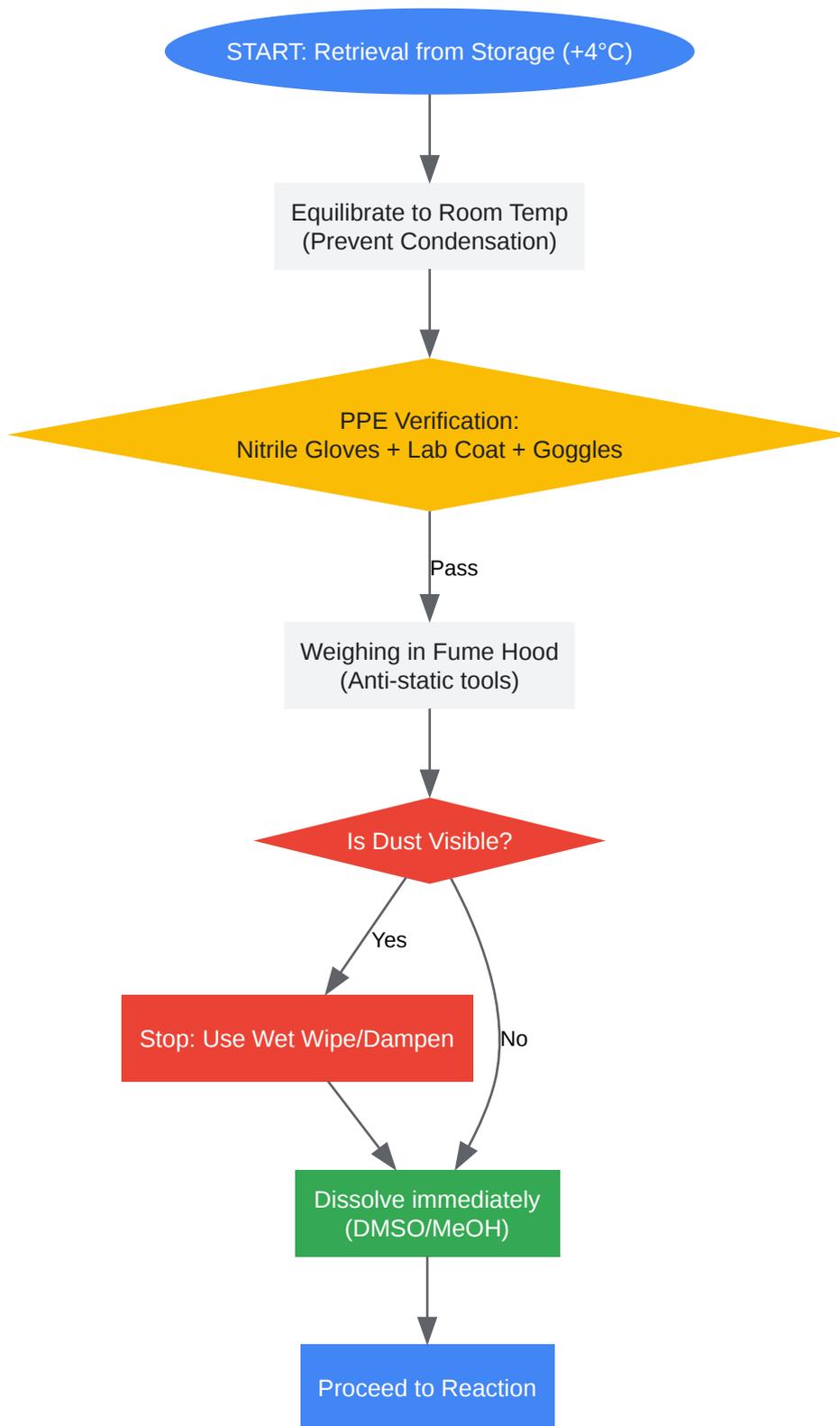
This workflow integrates engineering controls with procedural logic to minimize exposure.

Engineering Controls

- **Primary Containment:** All weighing and transfer operations must occur within a certified Chemical Fume Hood or Powder Weighing Station (HEPA filtered).
- **Static Dissipation:** Use anti-static weighing boats and spatulas. Nitro-aromatics in powder form can be sensitive to static discharge ignition, although the risk is lower here than with polynitro compounds.

Handling Protocol Diagram

The following logic gate ensures safety checks are performed before the substance is handled.



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Figure 1: Decision logic for the safe retrieval and preparation of **4-Bromo-2-nitrocinnamic acid**, emphasizing dust control.

Experimental Protocols & Synthesis Safety

When using this compound in synthesis, specific chemical risks arise.

Reduction of the Nitro Group

Context: Converting the nitro group to an amine (e.g., for indole synthesis).

- Risk: Exothermic reaction.
- Protocol:
 - Dissolve **4-Bromo-2-nitrocinnamic acid** in solvent (EtOH/EtOAc).
 - Inerting: Purge reaction vessel with Nitrogen/Argon before adding catalyst (Pd/C or Raney Ni) to prevent solvent ignition.
 - Heat Management: Add reducing agent (e.g., Formate or H₂ gas) slowly. Monitor internal temperature. Maintain T < 50°C to prevent thermal runaway of the intermediate hydroxylamine.

Cross-Coupling Reactions (Suzuki/Sonogashira)

Context: Utilizing the C-Br bond.

- Risk: Heavy metal waste and base compatibility.
- Protocol:
 - The carboxylic acid proton is acidic. Use at least 2 equivalents of base (e.g., K₂CO₃) to neutralize the acid and activate the coupling partner.
 - Waste: Segregate aqueous layers containing Palladium/Copper into "Heavy Metal Aqueous Waste," not general organic waste.

Emergency Response & Storage

Storage Stability

- Condition: Keep refrigerated (2-8°C).
- Incompatibility: Strong oxidizers (peroxides, permanganates) and strong bases (hydroxides).
- Shelf Life: Re-test purity annually via HPLC. Look for the appearance of cis-isomer (photo-isomerization) or decarboxylated products (loss of CO₂).

Spill Cleanup (Solid)

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Wear N95/P100 respirator if outside a fume hood.
- Containment: Do NOT dry sweep. Dry sweeping generates dust aerosols.
- Method: Cover the spill with a wet paper towel (soaked in water or dilute ethanol) to dampen the powder. Scoop the wet material into a hazardous waste container.
- Decontamination: Wipe surface with 0.1M NaOH (to convert residual acid to soluble salt) followed by water.

Fire Fighting

- Media: Carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.
- Contraindication: Do not use a solid water stream, as it may scatter the light powder.
- Combustion Products: Emits toxic fumes of Nitrogen Oxides (NO_x) and Hydrogen Bromide (HBr). Firefighters must wear SCBA.

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